

# 3-Cyanobenzoic Acid: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Cyanobenzoic acid

Cat. No.: B045426

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety and handling precautions for **3-Cyanobenzoic acid**. The information is intended to equip laboratory personnel and drug development professionals with the necessary knowledge to handle this compound safely and effectively. All quantitative data is summarized for clarity, and detailed experimental protocols for key safety assessments are provided.

## Hazard Identification and Classification

**3-Cyanobenzoic acid** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): While specific lethal dose data is not readily available, the compound is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[1][2]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[3][4][5]</sup>
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.<sup>[3][4][5]</sup>
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.<sup>[3][4][5][6]</sup>

Signal Word: Warning

#### Hazard Statements:

- H302: Harmful if swallowed.[1][7]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[3][4][5]
- H319: Causes serious eye irritation.[3][4][5]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[3][4][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Cyanobenzoic acid** is provided in the table below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Chemical Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>2</sub>	[8]
Molecular Weight	147.13 g/mol	[9]
Appearance	White to off-white crystalline powder	[5]
Melting Point	220-224 °C (lit.)	[9]
Boiling Point	No data available	
Flash Point	No information available	[4]
Autoignition Temperature	Not applicable	[4]
Solubility	Partly miscible in water	[1]
Vapor Pressure	No data available	
Vapor Density	No data available	
Specific Gravity / Density	No data available	

## Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **3-Cyanobenzoic acid** are not available in the reviewed literature, the GHS classification indicates a potential for acute toxicity. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Parameter	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available

## Experimental Protocols for Safety Assessment

To determine the toxicological and flammability properties of a compound like **3-Cyanobenzoic acid**, standardized experimental protocols are followed. The methodologies outlined by the Organisation for Economic Co-operation and Development (OECD) are internationally recognized.

## Acute Oral Toxicity Testing (OECD Guidelines 420, 423, 425)

These guidelines offer methods to assess the adverse effects of a substance after a single oral dose.<sup>[6]</sup> The primary goal is to identify the dose at which mortality occurs and to observe other signs of toxicity.

Methodology (General Principles):

- **Animal Selection:** Healthy, young adult laboratory animals, typically rats, are used.<sup>[10]</sup>
- **Housing and Fasting:** Animals are housed in suitable conditions and fasted overnight before dosing to ensure the substance is absorbed from an empty stomach.<sup>[10]</sup>
- **Dose Administration:** The test substance is administered orally, usually by gavage, in a single dose.<sup>[3]</sup> The volume administered is typically limited, for example, to 1 mL/100g of body weight for rodents.<sup>[10]</sup>
- **Observation Period:** Animals are observed for a period of at least 14 days for signs of toxicity and mortality.<sup>[3]</sup>
- **Data Analysis:** The number of animals that die at each dose level is recorded, and the LD50 value is calculated using statistical methods.<sup>[10]</sup>

The specific guideline used (420, 423, or 425) will determine the dosing strategy (e.g., fixed dose procedure, acute toxic class method, or up-and-down procedure).<sup>[6]</sup>

## Acute Dermal Toxicity Testing (OECD Guideline 402)

This test assesses the potential hazards from short-term skin exposure to a chemical.<sup>[11]</sup>

Methodology:

- Animal Preparation: A small area of the animal's skin (approximately 10% of the body surface area) is shaved.[11]
- Substance Application: The test substance is applied uniformly to the shaved area and held in place with a porous gauze dressing for a 24-hour exposure period.[11][12]
- Observation: The animals are observed for at least 14 days for signs of skin irritation and systemic toxicity.[11]
- Endpoint: The study aims to determine if the substance causes toxicity at a limit dose or to establish a dose-response relationship.[11]

## Flash Point Determination

The flash point is the lowest temperature at which a substance's vapors will ignite in the presence of an ignition source.[13] There are two main methods: open cup and closed cup.[13]

Methodology (Closed Cup Principle):

- Apparatus: A closed cup flash point tester (e.g., Pensky-Martens) is used.[14] This method is generally preferred as it tends to give lower, more conservative results.[13]
- Procedure: The substance is placed in the test cup and slowly heated.[15]
- Ignition Test: At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid.[15]
- Endpoint: The flash point is the temperature at which a flash is observed.[13]

## Handling and Storage

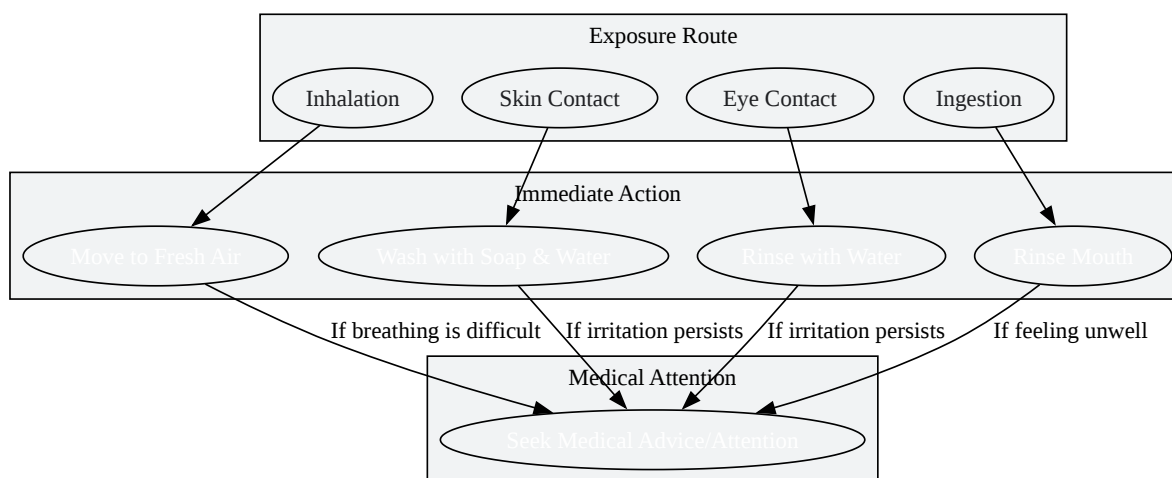
Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of **3-Cyanobenzoic acid**.

- Handling:
  - Use only in a well-ventilated area or under a chemical fume hood.[1]

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4]
- Avoid breathing dust.[4]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the work area.[1]
- Storage:
  - Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
  - Store away from incompatible materials such as strong oxidizing agents and strong bases.[4]

## First Aid Measures

In the event of exposure to **3-Cyanobenzoic acid**, immediate first aid is crucial.



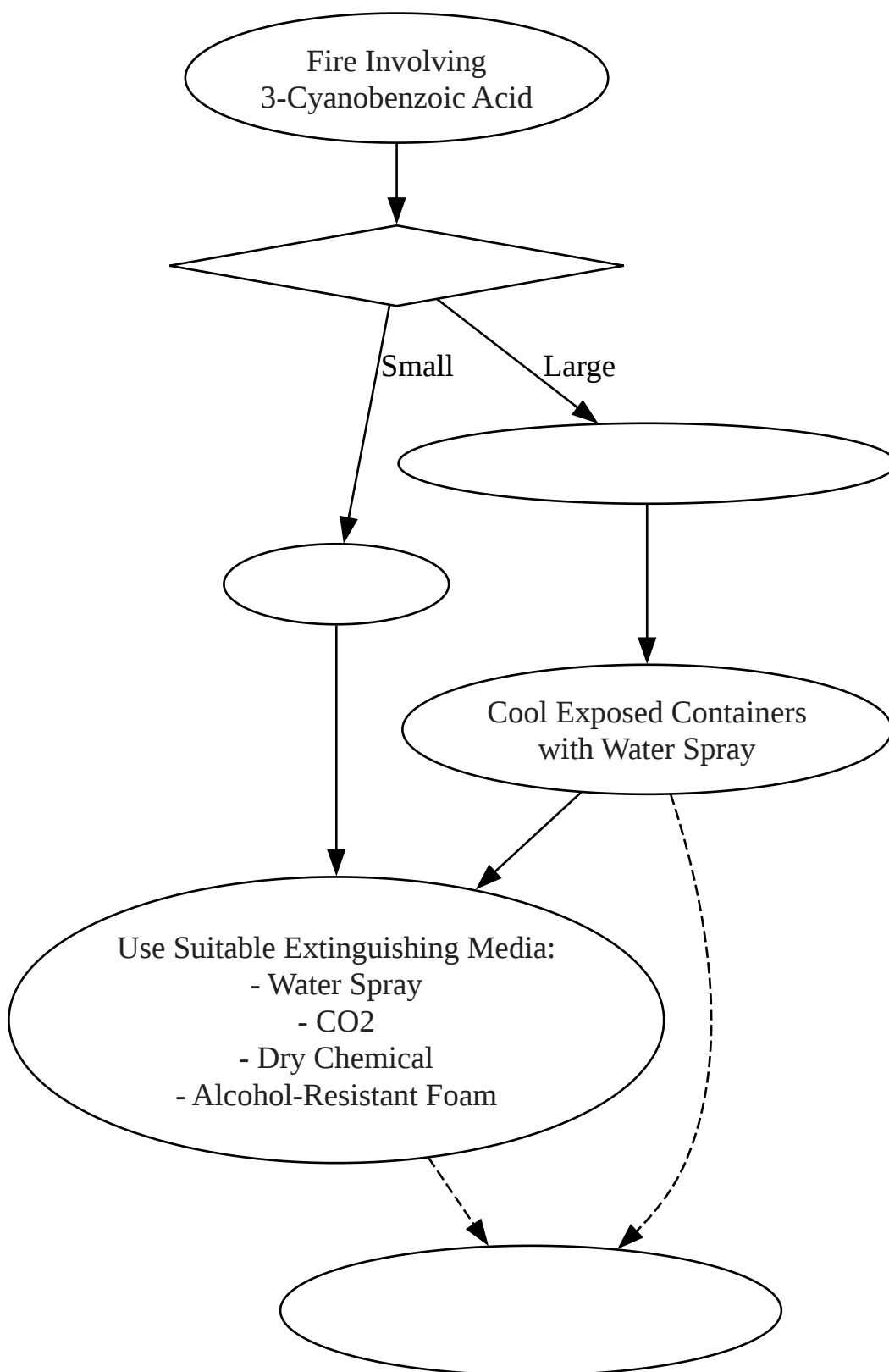
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- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, seek medical advice.[3]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[16]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[3]
- Ingestion: Rinse mouth with water. Call a poison center or doctor if you feel unwell.[16]

## Fire-Fighting Measures

While **3-Cyanobenzoic acid** is not considered a significant fire risk, containers may burn.[1]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[4]
- Unsuitable Extinguishing Media: No information available.
- Specific Hazards: Hazardous combustion products include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]



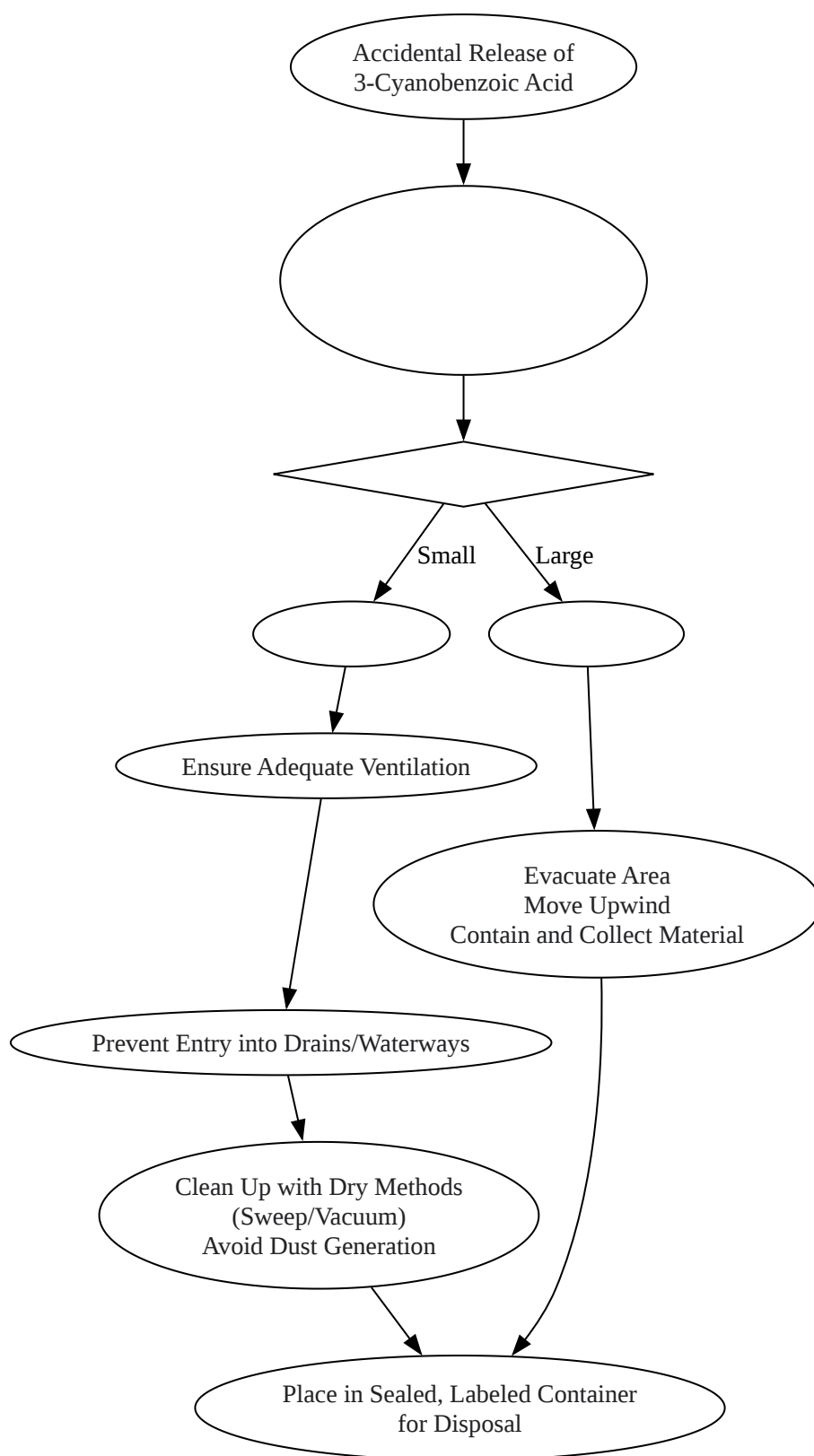
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## Accidental Release Measures

In the case of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

- Personal Precautions:
  - Ensure adequate ventilation.
  - Wear appropriate personal protective equipment (PPE).
  - Avoid dust formation.[\[4\]](#)
  - For major spills, clear the area of personnel and move upwind.[\[1\]](#)
- Environmental Precautions:
  - Prevent the substance from entering drains, sewers, or water courses.[\[1\]](#)
- Methods for Cleaning Up:
  - Minor Spills: Use dry clean-up procedures and avoid generating dust. Sweep or vacuum up the material and place it in a sealed, labeled container for disposal.[\[1\]](#)
  - Major Spills: Sweep or shovel up the material and place it in a labeled container for disposal. If contamination of drains or waterways occurs, advise emergency services.[\[1\]](#)



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## Stability and Reactivity

- Reactivity: No known hazardous reactions under normal processing.
- Chemical Stability: Stable under normal conditions.[\[4\]](#)
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents and strong bases.[\[4\]](#)
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[\[4\]](#)

## Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation.[\[4\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[4\]](#)
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[4\]](#)
  - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[11\]](#)

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. Waste is classified as hazardous.[\[1\]](#)

This guide is intended to provide comprehensive safety and handling information for **3-Cyanobenzoic acid**. It is imperative that all personnel handling this chemical are familiar with its potential hazards and follow the recommended safety procedures. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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